

Toluene-D8: A Technical Safety Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Toluene-D8

Cat. No.: B116792

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **Toluene-D8** (Perdeuteriotoluene), tailored for its use in a laboratory environment. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the substance's properties, hazards, and handling procedures.

Section 1: Chemical Identification and Physical Properties

Toluene-D8 is the deuterated form of toluene, commonly used as a solvent in NMR spectroscopy and as a tracer in various chemical analyses.^[1] Its physical and chemical properties are similar to those of its non-deuterated counterpart.

Table 1: Physical and Chemical Properties of **Toluene-D8**

Property	Value	Source
CAS Number	2037-26-5	[2] [3]
Molecular Formula	C7D8	[3]
Molecular Weight	100.19 g/mol	[4] [5]
Appearance	Colorless liquid	[1]
Boiling Point	110-111 °C	[3] [4]
Melting Point	-84 °C	[3]
Flash Point	4 - 6 °C	[2] [3]
Density	0.940 - 0.943 g/mL at 25 °C	[3]
Vapor Pressure	29.1 hPa @ 20°C	[3]
Autoignition Temperature	535 °C	[2] [3] [4]
Explosion Limits	Lower: 1.1 - 1.2 vol% Upper: 7.0 - 7.1 vol%	[2] [3] [4]
Water Solubility	0.47 g/L at 20 °C	[2]

Section 2: Hazard Identification and Classification

Toluene-D8 is classified as a hazardous substance under the Globally Harmonized System (GHS). It is a highly flammable liquid and vapor that can cause serious health effects.[\[2\]](#)[\[6\]](#)[\[7\]](#)

Table 2: GHS Hazard Statements for **Toluene-D8**

Hazard Code	Statement
H225	Highly flammable liquid and vapour.[2][6][7]
H304	May be fatal if swallowed and enters airways.[2][6][7]
H315	Causes skin irritation.[2][6]
H336	May cause drowsiness or dizziness.[2][6][7]
H361d	Suspected of damaging the unborn child.[2][4][6]
H373	May cause damage to organs through prolonged or repeated exposure.[4][6][7]
H401	Toxic to aquatic life.[7]

The corresponding GHS pictograms required for labeling are the flame, health hazard, and irritant symbols.[2][8]

GHS Pictograms and associated hazards for **Toluene-D8**.

Section 3: Experimental Protocols Overview

The data presented in this guide are derived from standardized testing protocols, typically following guidelines from organizations like the OECD (Organisation for Economic Co-operation and Development). Safety Data Sheets summarize the results of these tests rather than providing full experimental details.

General Methodology for Key Endpoints:

- **Acute Toxicity (e.g., LD50, LC50):** These studies involve administering the substance to laboratory animals (e.g., rats) via different routes (oral, dermal, inhalation) to determine the dose that is lethal to 50% of the test population. The protocols (e.g., OECD TG 401, 402, 403) specify the number of animals, dose levels, and observation periods.
- **Skin Irritation/Corrosion:** This is typically assessed using the Draize test or in vitro equivalents (e.g., OECD TG 404). A small amount of the substance is applied to the skin of a

test animal (historically rabbits), and the site is observed for signs of erythema (redness) and edema (swelling) over a set period.

- **Flammability (Flash Point):** Determined using a closed-cup or open-cup apparatus (e.g., Pensky-Martens or Cleveland open-cup). The substance is heated, and an ignition source is periodically passed over the surface. The flash point is the lowest temperature at which the vapors ignite.

Section 4: Safe Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage are critical to minimize risks associated with **Toluene-D8**.

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of vapors.[\[9\]](#)
- Keep away from ignition sources such as heat, sparks, and open flames. No smoking.[\[2\]](#)[\[9\]](#)
- Use non-sparking tools and explosion-proof electrical equipment.[\[6\]](#)[\[9\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[6\]](#)[\[10\]](#)
- Avoid contact with skin and eyes.[\[11\]](#)

Storage:

- Store in a cool, dry, well-ventilated place away from direct sunlight.[\[9\]](#)[\[11\]](#)
- Keep containers tightly closed.[\[2\]](#)[\[9\]](#)
- Store locked up.[\[6\]](#)[\[11\]](#)
- Recommended storage temperature is 15–25 °C.[\[2\]](#)

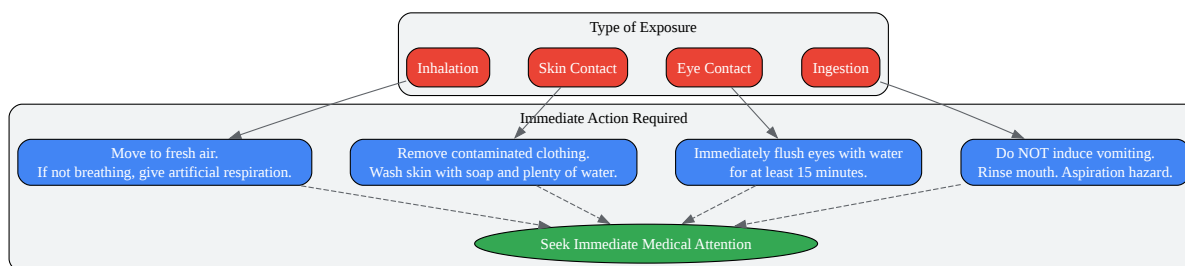
Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical splash goggles or a face shield.[6][10]
- Skin Protection: Wear appropriate protective gloves (e.g., Viton®, PVA) and a lab coat or flame-resistant clothing.[6][10]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors.[10]

Section 5: Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures:



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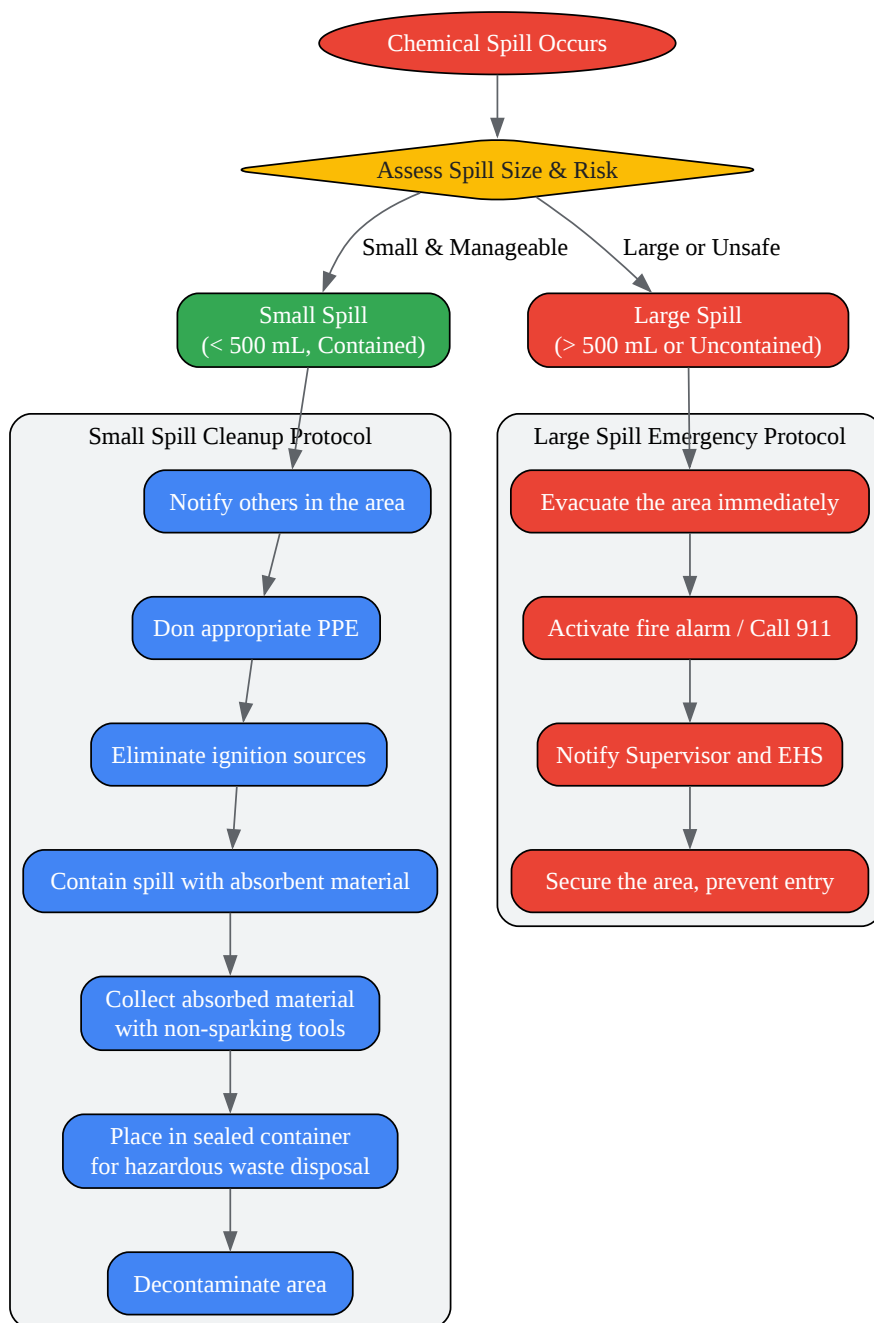
First aid procedures for **Toluene-D8** exposure.

- Inhalation: Remove the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[10][12]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Get medical aid if irritation develops.[10][12]
- Eye Contact: Flush eyes immediately with plenty of water for at least 15 minutes.[10][12]
Seek medical attention.

- Ingestion: Do NOT induce vomiting due to the aspiration hazard.^{[2][12]} If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person and get medical aid immediately.^{[10][12]}

Spill Response:

In the case of a spill, the safety of personnel is the top priority. The response procedure depends on the size of the spill.



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Workflow for responding to a **Toluene-D8** laboratory spill.

For a small, manageable spill:

- Alert personnel in the immediate area.[\[13\]](#)
- Eliminate all ignition sources.[\[14\]](#)
- Wear appropriate PPE, including respiratory protection.[\[13\]](#)
- Contain the spill by applying an absorbent material like sand, diatomite, or a universal binder, working from the outside in.[\[8\]](#)[\[15\]](#)
- Use non-sparking tools to collect the absorbed material into a sealable, appropriate container for hazardous waste disposal.[\[10\]](#)[\[16\]](#)
- Ventilate the area and wash the spill site after cleanup is complete.[\[2\]](#)

For a large spill, or any spill you are not comfortable or equipped to handle:

- Evacuate the laboratory immediately.[\[17\]](#)
- Alert others and activate the nearest fire alarm.
- Call emergency services (911) and your institution's Environmental Health and Safety (EHS) department.[\[17\]](#)
- Prevent entry into the affected area.

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